

# Technical Guide: Physicochemical Properties and Synthesis of 1,3-Dibromo-2,4-dimethoxybenzene

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1,3-Dibromo-2,4-dimethoxybenzene

Cat. No.: B1354283

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1,3-Dibromo-2,4-dimethoxybenzene**, a key intermediate in organic synthesis. The document details its core physicochemical properties, presents a representative synthetic protocol, and discusses its applications in research and pharmaceutical development.

## Physicochemical Data

**1,3-Dibromo-2,4-dimethoxybenzene** is a brominated aromatic compound. Its molecular structure, featuring two bromine atoms and two methoxy groups on a benzene ring, makes it a versatile building block in medicinal chemistry and materials science. The bromine atoms serve as reactive sites for various cross-coupling reactions, enabling the construction of complex molecular architectures.

The quantitative properties of **1,3-Dibromo-2,4-dimethoxybenzene** and its isomers, which share the same molecular formula and weight, are summarized below for comparative analysis.

Property	Value	Reference Compound
Molecular Formula	C <sub>8</sub> H <sub>8</sub> Br <sub>2</sub> O <sub>2</sub>	1,3-Dibromo-2,4-dimethoxybenzene
Molecular Weight	295.96 g/mol	1,3-Dibromo-2,4-dimethoxybenzene[1][2][3]
Monoisotopic Mass	293.88910 Da	2,3-Dibromo-1,4-dimethoxybenzene[2]
Alternate Names	1,3-Dibromo-2,4-dimethoxybenzene	N/A[1]

Note: Physicochemical data for specific isomers can vary. The data provided for isomers serves as a reference for compounds with the same molecular formula.

## Synthesis and Experimental Protocols

The synthesis of dibrominated dimethoxybenzene compounds is typically achieved through the electrophilic bromination of a dimethoxybenzene precursor. The following is a generalized experimental protocol adapted from established methodologies for similar compounds, such as the solventless dibromination of 1,4-dimethoxybenzene.[4]

Objective: To synthesize a dibromo-dimethoxybenzene derivative via electrophilic substitution.

Materials:

- Dimethoxybenzene precursor (1.0 eq)
- Brominating agent (e.g., N-Bromosuccinimide (NBS), or Sodium Bromide with an oxidizing agent like Oxone) (2.0-2.2 eq)
- Solvent (e.g., Acetonitrile, or solvent-free conditions)
- Deionized Water
- Sodium thiosulfate solution (aqueous)

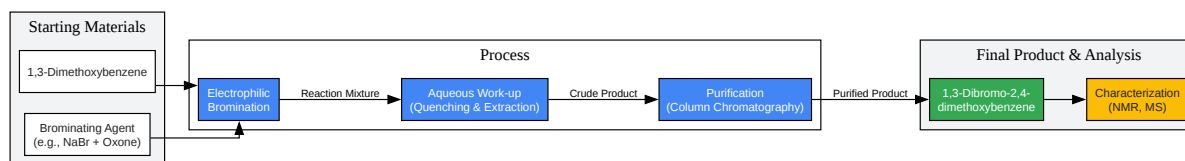
- Brine (saturated NaCl solution)
- Anhydrous Magnesium Sulfate ( $\text{MgSO}_4$ ) or Sodium Sulfate ( $\text{Na}_2\text{SO}_4$ )
- Organic solvent for extraction (e.g., Ethyl Acetate, Dichloromethane)
- Solvents for chromatography (e.g., Hexane, Ethyl Acetate)

#### Experimental Procedure:

- **Reaction Setup:** To a round-bottom flask, add the dimethoxybenzene precursor and the chosen solvent (if not a solventless reaction).
- **Reagent Addition:** Slowly add the brominating agent to the mixture at a controlled temperature (e.g., 0 °C to room temperature). The reaction should be stirred vigorously.
- **Reaction Monitoring:** Monitor the reaction progress using Thin-Layer Chromatography (TLC) until the starting material is consumed.[\[5\]](#)[\[6\]](#)
- **Work-up and Quenching:** Upon completion, cool the reaction mixture and quench any excess bromine by adding an aqueous solution of sodium thiosulfate.
- **Extraction:** Dilute the mixture with water and extract the product into an organic solvent like ethyl acetate.[\[7\]](#) Wash the combined organic layers sequentially with water and brine.[\[5\]](#)[\[6\]](#)
- **Drying and Concentration:** Dry the organic layer over an anhydrous drying agent (e.g.,  $\text{Na}_2\text{SO}_4$ ), filter, and concentrate the solvent under reduced pressure using a rotary evaporator to yield the crude product.[\[6\]](#)
- **Purification:** Purify the crude product by column chromatography on silica gel, typically using a non-polar eluent system such as a gradient of hexane and ethyl acetate.[\[5\]](#)[\[7\]](#)
- **Characterization:** Confirm the structure and purity of the final product using analytical techniques such as  $^1\text{H}$  NMR,  $^{13}\text{C}$  NMR, and mass spectrometry.[\[5\]](#)

## Synthetic Workflow Visualization

The logical flow for the synthesis, purification, and analysis of **1,3-Dibromo-2,4-dimethoxybenzene** is illustrated in the diagram below.



[Click to download full resolution via product page](#)

General workflow for the synthesis and purification of **1,3-Dibromo-2,4-dimethoxybenzene**.

## Applications in Research and Drug Development

**1,3-Dibromo-2,4-dimethoxybenzene** and related brominated aromatics are valuable intermediates in organic synthesis, particularly within the pharmaceutical sector.[8] Their utility stems from the presence of bromine atoms, which act as versatile functional handles for forming new carbon-carbon and carbon-heteroatom bonds.

- **Cross-Coupling Reactions:** These compounds are ideal substrates for various palladium-catalyzed cross-coupling reactions, including Suzuki-Miyaura, Heck, and Sonogashira couplings.[8][9] These reactions are fundamental in modern drug discovery for assembling the complex molecular scaffolds of potential therapeutic agents, such as anticancer drugs.
- **Synthesis of Bioactive Molecules:** As a structural building block, this intermediate enables chemists to introduce specific functionalities into target molecules, thereby tailoring their pharmacological properties.[8] The dimethoxybenzene core is a feature in numerous natural products and bioactive compounds.
- **Fragment-Based Drug Design:** The molecule can serve as a chemical fragment in fragment-based screening and lead optimization, where its structural and electronic properties can be leveraged to fine-tune interactions with biological targets.

In summary, **1,3-Dibromo-2,4-dimethoxybenzene** is a key chemical intermediate whose precise molecular weight and reactive functional groups make it a valuable tool for researchers and scientists engaged in the synthesis of novel organic compounds for pharmaceutical and materials science applications.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. scbt.com [scbt.com]
- 2. 2,3-Dibromo-1,4-dimethoxybenzene | C<sub>8</sub>H<sub>8</sub>Br<sub>2</sub>O<sub>2</sub> | CID 14876676 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. 1,3-Dibromo-2,5-dimethoxybenzene | C<sub>8</sub>H<sub>8</sub>Br<sub>2</sub>O<sub>2</sub> | CID 13568220 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Article | ChemSpider Synthetic Pages [cssp.chemspider.com]
- 5. benchchem.com [benchchem.com]
- 6. benchchem.com [benchchem.com]
- 7. 2,4-Dibromo-1,3-dimethoxy-5-methylbenzene - PMC [pmc.ncbi.nlm.nih.gov]
- 8. innospk.com [innospk.com]
- 9. benchchem.com [benchchem.com]
- To cite this document: BenchChem. [Technical Guide: Physicochemical Properties and Synthesis of 1,3-Dibromo-2,4-dimethoxybenzene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1354283#1-3-dibromo-2-4-dimethoxybenzene-molecular-weight]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)